

An In-depth Technical Guide to Hydroxy Pioglitazone (M-VII)

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Compound of Interest

Compound Name: *Hydroxy Pioglitazone (M-VII)*

CAS No.: 625853-72-7

Cat. No.: B565302

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Abstract

This technical guide provides a comprehensive overview of **Hydroxy Pioglitazone (M-VII)**, a significant metabolite of the anti-diabetic drug Pioglitazone. This document consolidates its chemical and physical properties, metabolic fate, and analytical methodologies for its detection and quantification. While Pioglitazone's mechanism of action is well-understood, this guide delves into the specifics of its hydroxylated metabolite, M-VII, offering a valuable resource for researchers in pharmacology, drug metabolism, and analytical chemistry.

Introduction

Pioglitazone, a member of the thiazolidinedione (TZD) class of drugs, is an oral anti-diabetic agent used for the management of type 2 diabetes mellitus.[1] Its therapeutic effect is primarily mediated through the activation of the peroxisome proliferator-activated receptor-gamma (PPAR γ), a nuclear receptor that regulates gene expression involved in glucose and lipid metabolism.[1] Upon administration, Pioglitazone undergoes extensive metabolism in the liver, leading to the formation of several metabolites. Among these, **Hydroxy Pioglitazone (M-VII)** is

a notable hydroxylated derivative. Understanding the properties and behavior of this metabolite is crucial for a complete comprehension of Pioglitazone's overall pharmacological and toxicological profile.

Chemical and Physical Properties

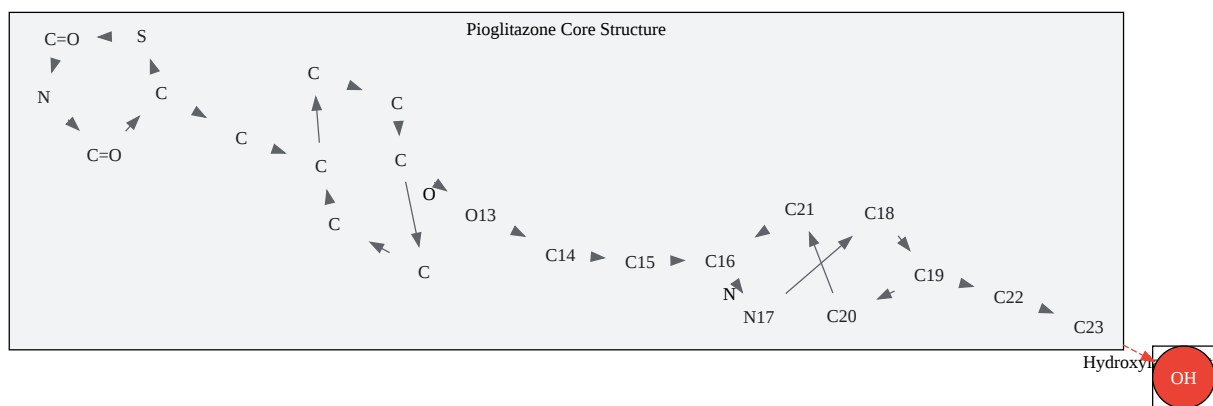
A thorough understanding of the physicochemical properties of **Hydroxy Pioglitazone (M-VII)** is fundamental for its analysis, formulation, and further research.

Chemical Identity

Property	Value	Source(s)
Systematic Name	5-[[4-[2-[5-(2-Hydroxyethyl)-2-pyridinyl]ethoxy]phenyl]methyl]-2,4-thiazolidinedione	[2][3]
CAS Number	625853-72-7	[2][3][4]
Molecular Formula	C ₁₉ H ₂₀ N ₂ O ₄ S	[2][3][5]
Molecular Weight	372.44 g/mol	[2][5]

Structural Information

The chemical structure of **Hydroxy Pioglitazone (M-VII)** is characterized by the addition of a hydroxyl group to the ethyl side chain of the pyridine ring of the parent Pioglitazone molecule.



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Figure 1: 2D structure of **Hydroxy Pioglitazone (M-VII)** highlighting the hydroxylation site on the ethyl-pyridine side chain.

Physicochemical Data

While experimental data for some physical properties of **Hydroxy Pioglitazone (M-VII)** are not readily available in the literature, computational predictions can provide valuable estimates.

Property	Value	Note
Melting Point	Not available	-
Boiling Point	Not available	-
Water Solubility	Not available	Likely to have slightly increased polarity compared to Pioglitazone due to the hydroxyl group.
pKa	Not available	-
LogP	Not available	Predicted to be slightly lower than Pioglitazone due to increased polarity.

Metabolism and Pharmacokinetics

Pioglitazone is extensively metabolized in the liver, primarily by cytochrome P450 enzymes, with CYP2C8 and to a lesser extent CYP3A4 being the major isoforms involved.[1][6] This metabolic process leads to the formation of several metabolites, including active and inactive forms.[1]



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Figure 2: Simplified metabolic pathway of Pioglitazone leading to its metabolites, including **Hydroxy Pioglitazone (M-VII)**.

The metabolites of Pioglitazone, including hydroxylated derivatives, are known to be pharmacologically active.[1][7] While specific pharmacokinetic data for **Hydroxy Pioglitazone (M-VII)** is limited, studies on the overall pharmacokinetics of Pioglitazone and its major active metabolites indicate that the metabolites contribute to the prolonged glucose-lowering effects of the drug.[8]

Pharmacological Activity

The pharmacological activity of Pioglitazone is attributed to its agonistic activity on PPAR γ . [1] Emerging evidence suggests that its metabolites also possess pharmacological activity.[7] While comprehensive studies specifically on the PPAR γ agonist activity of **Hydroxy Pioglitazone (M-VII)** are not extensively reported, it is plausible that it retains some level of activity, thereby contributing to the overall therapeutic effect of the parent drug. Further in-vitro and in-vivo studies are warranted to fully characterize the pharmacological profile of this metabolite.

Analytical Methodologies

The accurate detection and quantification of **Hydroxy Pioglitazone (M-VII)** in biological matrices are essential for pharmacokinetic and metabolism studies. The primary analytical technique employed for this purpose is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

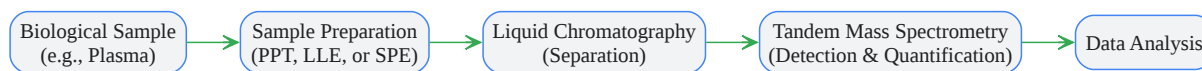
Sample Preparation

A critical step in the analysis of **Hydroxy Pioglitazone (M-VII)** from biological samples, such as plasma, is the effective removal of interfering substances. Common sample preparation techniques include:

- Protein Precipitation (PPT): A simple and rapid method involving the addition of an organic solvent (e.g., acetonitrile) to precipitate proteins.
- Liquid-Liquid Extraction (LLE): A technique that separates compounds based on their differential solubilities in two immiscible liquid phases.
- Solid-Phase Extraction (SPE): A more selective method that utilizes a solid sorbent to isolate the analyte of interest.

LC-MS/MS Method

A typical LC-MS/MS workflow for the analysis of **Hydroxy Pioglitazone (M-VII)** involves the following steps:



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Figure 3: General workflow for the LC-MS/MS analysis of **Hydroxy Pioglitazone (M-VII)**.

Experimental Protocol: Representative LC-MS/MS Parameters

This protocol is a synthesis of typical parameters found in the literature and should be optimized for specific instrumentation and experimental goals.

- Chromatographic Separation:
 - Column: A reverse-phase C18 column is commonly used.
 - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous phase (e.g., water with a small percentage of formic acid or ammonium acetate) and an organic phase (e.g., acetonitrile or methanol).
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
 - Injection Volume: 5-20 μ L.
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is generally preferred.
 - Scan Type: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity.
 - MRM Transitions: Specific precursor-to-product ion transitions for **Hydroxy Pioglitazone (M-VII)** and an appropriate internal standard are monitored. The exact m/z values will

depend on the specific adducts formed.

Toxicological Profile

The toxicological profile of Pioglitazone has been extensively studied, with a focus on potential adverse effects such as fluid retention, weight gain, and an increased risk of bladder cancer. However, specific toxicological data for individual metabolites like **Hydroxy Pioglitazone (M-VII)** are limited. Given that metabolites can sometimes contribute to the adverse effects of a parent drug, dedicated toxicological assessments of **Hydroxy Pioglitazone (M-VII)** would be beneficial for a more complete safety evaluation.

Conclusion

Hydroxy Pioglitazone (M-VII) is a key metabolite in the biotransformation of Pioglitazone. This guide has consolidated the available information on its chemical and physical properties, metabolic pathway, and analytical determination. While the CAS number and basic chemical identity are well-established, there remains a need for further research to fully characterize its physical properties, specific pharmacological activity, and toxicological profile. The analytical methodologies outlined here provide a robust framework for researchers to accurately measure this metabolite, facilitating a deeper understanding of its role in the overall disposition and therapeutic effect of Pioglitazone.

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